

# BI-853520 Technical Support Center: Solubility and Handling Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: BI-853520

Cat. No.: B1574572

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **BI-853520**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to ensure successful experimental outcomes.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **BI-853520** in DMSO?

A1: **BI-853520** exhibits good solubility in dimethyl sulfoxide (DMSO). However, the reported solubility values can vary between suppliers. It is crucial to use fresh, anhydrous DMSO as the compound's solubility can be significantly impacted by moisture.[1] To aid dissolution, sonication is recommended.[2]

Data Presentation: **BI-853520** Solubility in DMSO

Supplier/Source	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
MedchemExpress	60 mg/mL	101.95 mM	Ultrasonic recommended
Selleck Chemicals	100 mg/mL	169.9 mM	Use fresh DMSO
Selleck Chemicals	16 mg/mL	27.18 mM	Moisture-absorbing DMSO reduces solubility
Selleck Chemicals	12 mg/mL	20.38 mM	Moisture-absorbing DMSO reduces solubility
TargetMol	71.4 mg/mL	121.32 mM	Sonication is recommended
ProbeChem	-	10 mM	-

Q2: What is the solubility of **BI-853520** in aqueous buffers?

A2: **BI-853520** is practically insoluble in water and has very limited solubility in aqueous buffers such as PBS. Direct dissolution in aqueous media will likely result in precipitation. To prepare aqueous working solutions for in vitro experiments, the use of a co-solvent system is necessary.

Q3: How should I prepare a stock solution of **BI-853520**?

A3: It is recommended to prepare a high-concentration stock solution of **BI-853520** in 100% DMSO. For example, a 10 mM stock solution is commonly used.[3] Store the DMSO stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[4] Ensure the vial is tightly sealed to prevent moisture absorption.

Q4: How do I prepare an aqueous working solution from my DMSO stock for cell culture experiments?

A4: To prepare an aqueous working solution, the DMSO stock should be serially diluted in pre-warmed (37°C) cell culture medium. It is critical to add the DMSO stock to the medium with vigorous mixing to avoid localized high concentrations that can cause precipitation. The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, to avoid solvent-induced cytotoxicity.

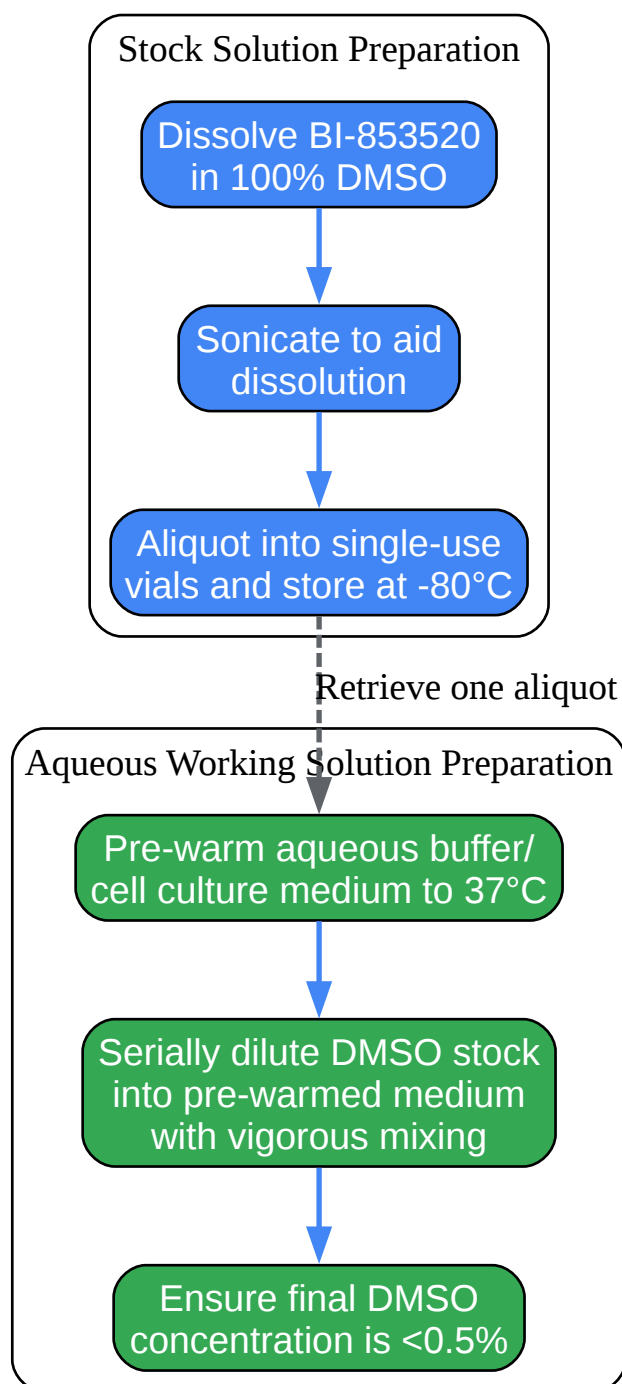
## Troubleshooting Guide

Issue: My **BI-853520** precipitated when I added it to my aqueous buffer/cell culture medium.

Possible Causes and Solutions:

- **Poor Aqueous Solubility:** **BI-853520** has very low solubility in aqueous solutions.
  - **Solution:** Always prepare a high-concentration stock in DMSO and dilute it into your aqueous medium. Never attempt to dissolve **BI-853520** directly in an aqueous buffer.
- **Improper Dilution Technique:** Adding the DMSO stock too quickly or without sufficient mixing can cause the compound to precipitate out of solution.
  - **Solution:** Add the DMSO stock dropwise to the pre-warmed aqueous medium while vortexing or stirring vigorously. This ensures rapid dispersal of the compound.
- **Final DMSO Concentration Too Low:** While aiming for a low final DMSO concentration is important, a certain amount is necessary to maintain solubility.
  - **Solution:** Ensure your final DMSO concentration is sufficient to keep **BI-853520** in solution at the desired working concentration. You may need to perform a solubility test to determine the optimal final DMSO concentration for your specific conditions.
- **Stock Solution Issues:** The compound may have precipitated out of the DMSO stock solution due to improper storage or moisture absorption.
  - **Solution:** Visually inspect your DMSO stock for any precipitate before use. If present, gently warm the vial to 37°C and vortex to redissolve. Always use fresh, anhydrous DMSO to prepare stock solutions.

Experimental Workflow: Preparing Aqueous Working Solution



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Workflow for preparing **BI-853520** solutions.

## Experimental Protocols

Protocol 1: Preparation of a 10 mM **BI-853520** Stock Solution in DMSO

- Materials: **BI-853520** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure: a. Calculate the required mass of **BI-853520** for your desired volume of 10 mM stock solution (Molecular Weight: 588.55 g/mol ). b. Weigh the **BI-853520** powder and add it to a sterile microcentrifuge tube. c. Add the calculated volume of anhydrous DMSO to the tube. d. Vortex the solution vigorously. e. If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution. f. Aliquot the stock solution into single-use, tightly sealed vials. g. Store the aliquots at -80°C.

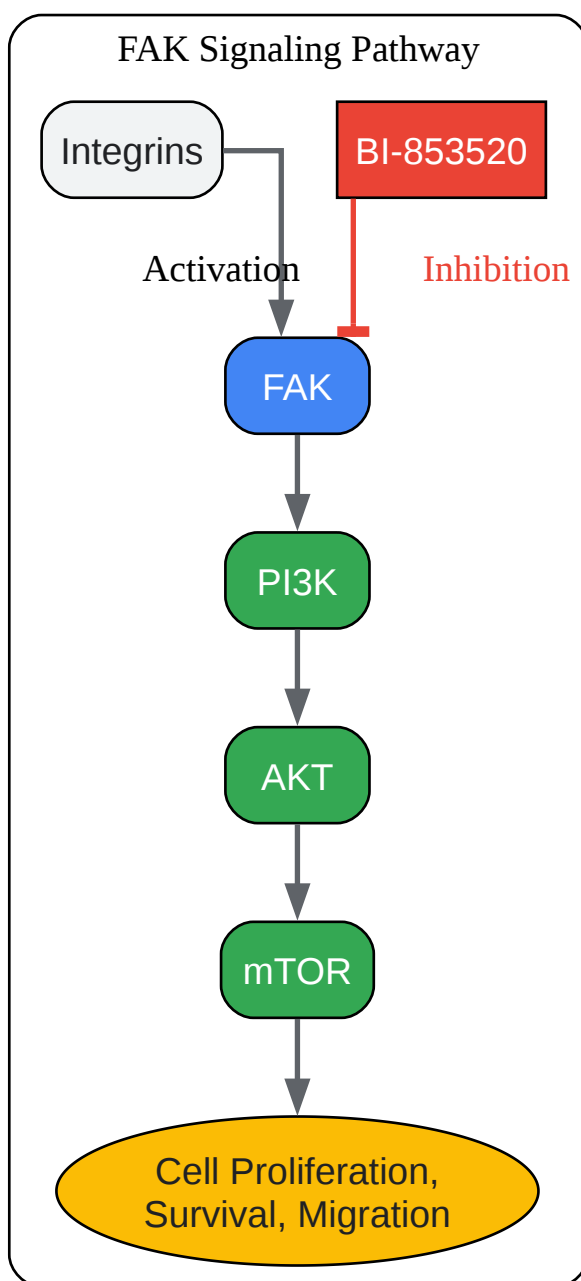
#### Protocol 2: Preparation of an Aqueous Working Solution for In Vitro Assays

This protocol describes the preparation of a working solution using co-solvents for improved solubility in aqueous media, suitable for certain in vitro applications.

- Materials: 10 mM **BI-853520** in DMSO, PEG300, Tween-80, saline (0.9% NaCl in ddH<sub>2</sub>O).
- Procedure (for a 1 mL final volume): a. In a sterile tube, add 400 µL of PEG300. b. Add 100 µL of the 10 mM **BI-853520** DMSO stock solution to the PEG300 and mix thoroughly. c. Add 50 µL of Tween-80 to the mixture and mix until the solution is clear. d. Add 450 µL of saline to bring the final volume to 1 mL. Mix well. e. This formulation results in a solution with 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

## BI-853520 Signaling Pathway

**BI-853520** is a potent and highly selective inhibitor of Focal Adhesion Kinase (FAK).[3] FAK is a non-receptor tyrosine kinase that plays a crucial role in cell adhesion, migration, proliferation, and survival. The inhibitory action of **BI-853520** on FAK has been shown to downregulate the PI3K/AKT/mTOR signaling pathway, which is a key pathway involved in cell growth and survival.[5][6][7]



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**BI-853520** inhibits the FAK signaling pathway.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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